

Stability and storage conditions for Trifluoroacetaldehyde hydrate.

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Compound of Interest

Compound Name: Trifluoroacetaldehyde hydrate

Cat. No.: B1206405

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An In-depth Technical Guide to the Stability and Storage of **Trifluoroacetaldehyde Hydrate**

Introduction

Trifluoroacetaldehyde, also known as fluoral, is a pivotal reagent in organic synthesis, primarily utilized for introducing trifluoromethyl groups into molecules.[1] This modification is of particular interest in drug development, as the trifluoromethyl group can significantly enhance a drug's metabolic stability, bioavailability, and efficacy.[2] However, anhydrous trifluoroacetaldehyde is a gas at room temperature and has a tendency to polymerize upon storage.[1] Consequently, it is most commonly supplied and used in its more stable hydrated form, **Trifluoroacetaldehyde hydrate** ($\text{CF}_3\text{CH}(\text{OH})_2$).[1]

This guide provides a comprehensive overview of the stability and optimal storage conditions for **Trifluoroacetaldehyde hydrate**, intended for researchers, scientists, and professionals in drug development. Understanding these parameters is crucial for ensuring the reagent's integrity, obtaining reliable experimental results, and maintaining a safe laboratory environment.

Physicochemical Properties

A summary of the key physicochemical properties of **Trifluoroacetaldehyde hydrate** is presented below.

Property	Value
CAS Number	421-53-4[1], 33953-86-5[3]
Molecular Formula	C ₂ H ₃ F ₃ O ₂ [4]
Molecular Weight	116.04 g/mol [4]
Appearance	Colorless liquid or colorless crystals[1][5]
Boiling Point	104-106 °C[6]
Density	~1.44 g/mL at 20 °C[6]
Synonyms	2,2,2-Trifluoro-1,1-ethanediol, Fluoral hydrate[7]

Stability Profile

Trifluoroacetaldehyde hydrate is considered stable under normal, recommended conditions. [8] However, its stability is influenced by temperature, moisture, and the presence of incompatible materials.

Thermal Stability

The hydrate form is sensitive to heat. The gem-diol structure is in equilibrium with the anhydrous aldehyde and water, and this equilibrium can be shifted by temperature changes.[9] Heating an aqueous solution of the hydrate can generate trifluoroacetaldehyde vapor.[10] While the hydrate itself has a defined boiling point of 104-106 °C, prolonged exposure to high temperatures may lead to decomposition.[6]

Chemical Stability and Reactivity

- **Hydration Equilibrium:** In aqueous solutions, aldehydes and ketones exist in equilibrium with their hydrate (gem-diol) form.[9] For trifluoroacetaldehyde, the presence of the strongly electron-withdrawing trifluoromethyl group destabilizes the carbonyl group, thus favoring the formation of the stable gem-diol hydrate.[11][12] This is a key reason for its stability compared to the anhydrous form.
- **Polymerization:** Anhydrous trifluoroacetaldehyde is prone to polymerization, forming a waxy, white solid. The hydrate is significantly more stable and less susceptible to this process.[10]

- Dehydration: While the hydrate is stable, it can be dehydrated back to the aldehyde.^[10] This can occur under certain conditions, such as heating in the presence of a dehydrating agent or specific salts.^{[10][13]}
- Incompatibilities: **Trifluoroacetaldehyde hydrate** should be stored away from oxidizing agents.^[8] It is also important to avoid sources of ignition such as heat, sparks, and open flames, as the anhydrous form is volatile.^{[8][14]}

Recommended Storage and Handling

Proper storage and handling are essential to maintain the quality and safety of **Trifluoroacetaldehyde hydrate**.

Storage Conditions

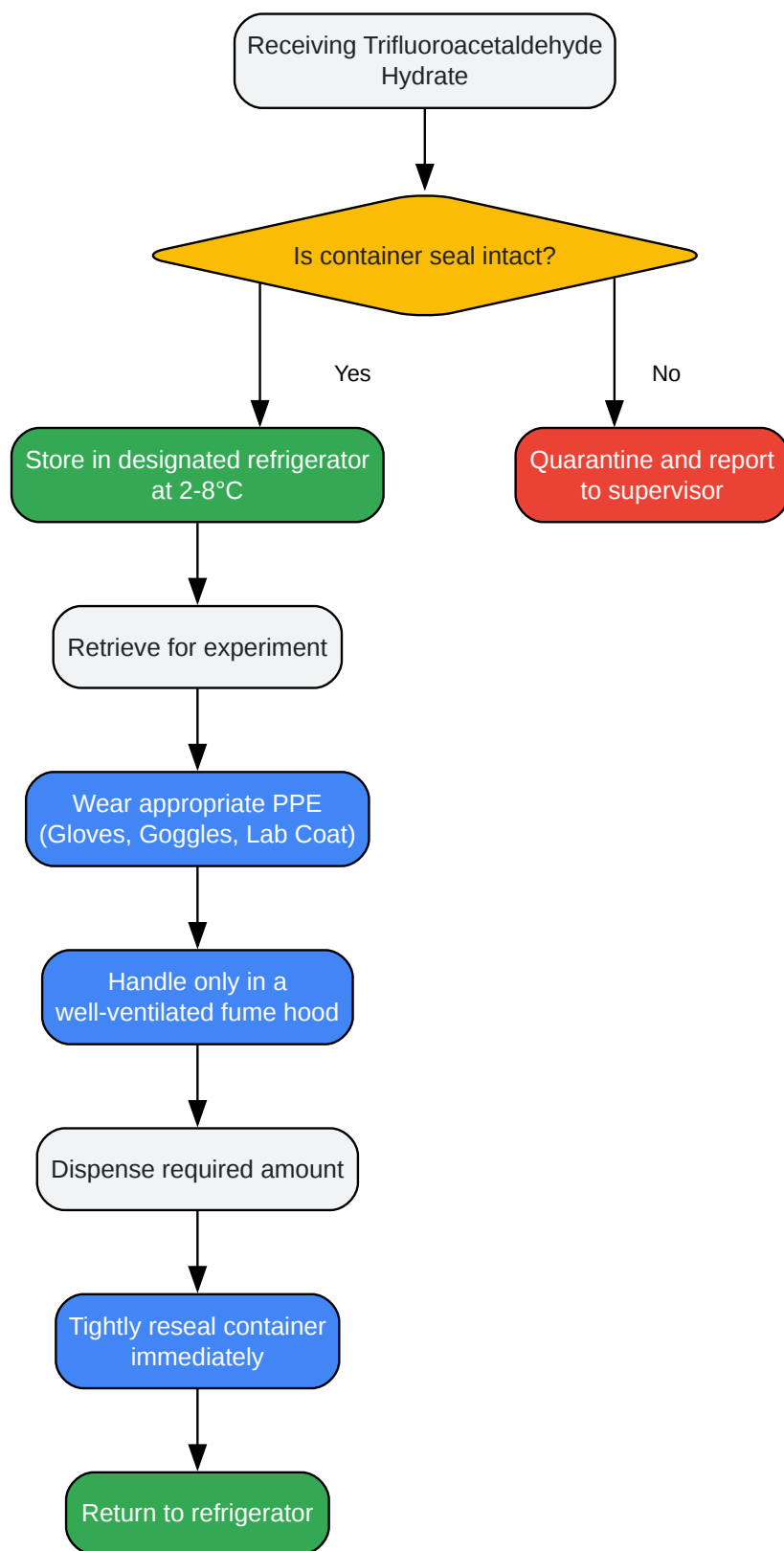
The following table summarizes the recommended storage conditions based on supplier safety data sheets and product information.

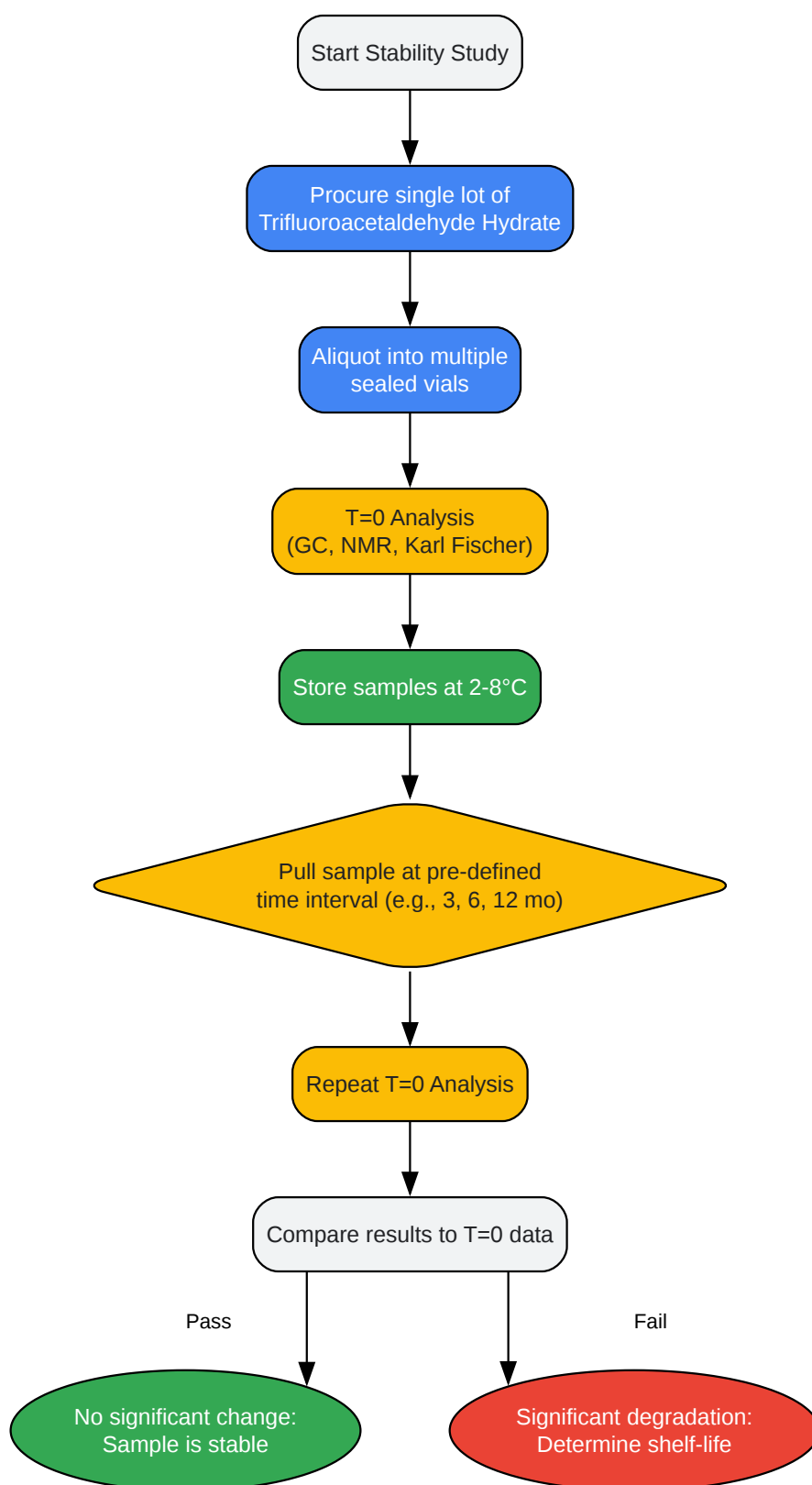
Parameter	Recommendation
Temperature	2-8°C (Refrigerated) ^{[3][4]}
Atmosphere	Sealed in a dry environment ^{[3][4]}
Container	Keep container tightly closed ^{[8][14]}
Location	Store in a well-ventilated place ^{[8][14]}
Hazards to Avoid	Keep away from heat, sparks, open flames, and other sources of ignition ^[8]

Handling Precautions

- Always handle in a well-ventilated area, such as a fume hood.^[8]
- Use appropriate personal protective equipment (PPE), including gloves, safety glasses, and lab coats.^{[8][14]}
- Take precautionary measures against static discharge.^[8]

- Ensure eyewash stations and safety showers are readily accessible.[\[8\]](#)[\[14\]](#)
- Avoid contact with skin and eyes and prevent inhalation or ingestion.[\[8\]](#)





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